Technical Support Center: Characterization of 4-Acetylpyridine Oxime

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Compound of Interest	
Compound Name:	*4-Acetylpyridine oxime*
CAS No.:	*1194-99-6*
Cat. No.:	*B1496176*

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Ticket System Category: Heterocyclic Ligands & Intermediates Subject: Troubleshooting Common Characterization Pitfalls (Isomerism & Stability) CAS: 1122-54-9

Executive Summary

4-Acetylpyridine oxime is a critical intermediate in the synthesis of antidotes for organophosphate poisoning (e.g., obidoxime) and a versatile ligand in coordination chemistry. However, its characterization is frequently misinterpreted due to

geometric isomerism and amphoteric nature.

This guide addresses the three most common "false failure" modes reported by researchers:

- NMR "Impurities": Misidentifying the

  -isomer as a byproduct.
- Melting Point Depression: Confusion caused by isomer mixtures vs. pure forms.
- HPLC Peak Splitting: Interpreting resolved isomers as contamination.

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Ticket #001: NMR Spectrum Analysis (The "Ghost" Peaks)

User Issue:"My

H NMR spectrum shows a smaller set of 'shadow' peaks next to the main signals. I suspect incomplete reaction or contamination with starting material (4-acetylpyridine)."

Technical Diagnosis: This is likely not an impurity. **4-Acetylpyridine oxime** exists as a mixture of

(anti) and

(syn) isomers. The synthesis typically yields an

ratio of approximately 5:1. These isomers are stable enough to show distinct signals on the NMR timescale.

Diagnostic Protocol: Check the chemical shifts in DMSO-

. The hydroxyl (-OH) proton is the definitive diagnostic handle.

Validated NMR Data (DMSO-

)

Moiety	Signal Type	-Isomer (Major)	-Isomer (Minor)	(ppm)
Oxime -OH	Singlet (Broad)	11.65 ppm	10.97 ppm	0.68
Methyl (-CH)	Singlet	~2.18 ppm	~2.15 ppm	0.03
Pyridine H (ortho)	Doublet	~8.58 ppm	~8.60 ppm	0.02

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> *Critical Check: If you see a peak at*
>
> 2.58 ppm (methyl ketone), that is the starting material (4-acetylpyridine). If you only see the split peaks listed above, your product is chemically pure but isomerically mixed.

Resolution: If your application requires the pure

-isomer, you must perform a specific recrystallization (see Standard Operating Procedures below).

Ticket #002: Melting Point Discrepancies

User Issue:"The Certificate of Analysis (CoA) lists the MP as 154–157°C, but my sample melts at 130°C. Is the compound wet or decomposed?"

Technical Diagnosis: You are likely measuring the melting point of the crude isomer mixture. The presence of the

-isomer significantly depresses the melting point of the

-isomer.

- Pure

  -isomer MP: 154–158°C

- Crude Mixture (5:1

) MP: 122–146°C (broad range)[1]

Safety Warning:

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> *Caution: Oximes can be thermally unstable.* ***4-Acetylpyridine oxime*** *has been reported to exhibit thermal sensitivity slightly above its melting point.[1] Do not overheat the melting point capillary.*

Ticket #003: Stability & Hydrolysis (The "Vinegar" Smell)

User Issue:"My sample has developed a liquid film and smells like pyridine/ketone. It was stored on the shelf for 3 months."

Technical Diagnosis: The oxime bond (

) is susceptible to acid-catalyzed hydrolysis, reverting to the ketone (4-acetylpyridine) and hydroxylamine. 4-Acetylpyridine is a liquid with a distinct, unpleasant odor.

Root Causes:

- Residual Acid: If the synthesis involved hydroxylamine hydrochloride (NH

  OH·HCl) and the neutralization was incomplete, trace acid remains.
- Moisture: Hydrolysis requires water. Hygroscopic uptake accelerates degradation.

Mechanism:

Resolution:

- Storage: Store at 4°C under inert atmosphere (Argon/Nitrogen) in a desiccator.
- Rescue: If hydrolysis is minor (<5%), recrystallize from water to remove the liquid ketone (which is soluble/oily) and recover the solid oxime.

Visual Troubleshooting Guide

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The following logic flow helps determine if your analytical data indicates a failure or a natural isomeric feature.

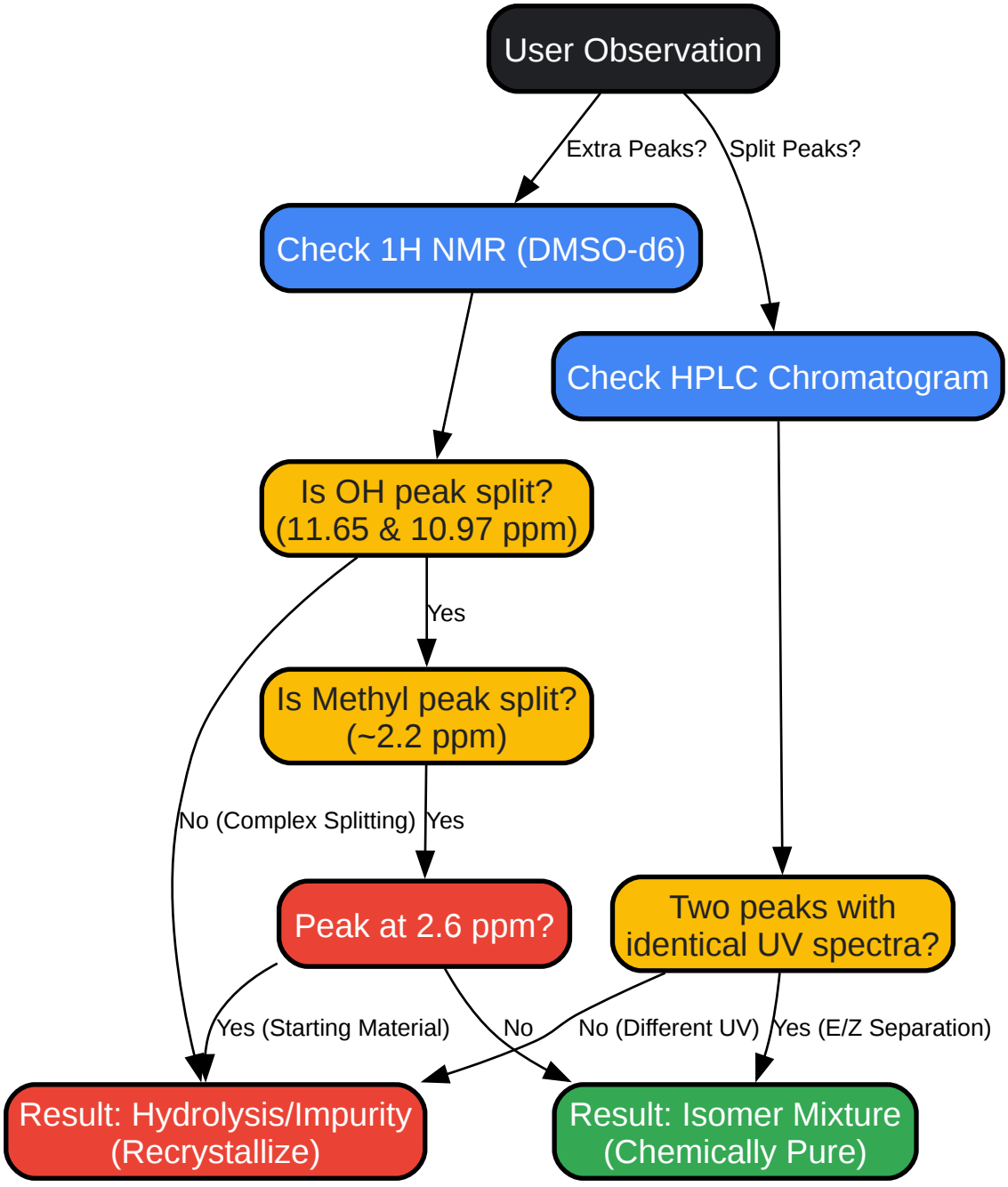

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Figure 1: Decision tree for distinguishing between geometric isomers and chemical impurities.

Standard Operating Procedures (SOP)

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SOP-01: Isolation of Pure

-Isomer

If your protocol strictly requires the

-isomer (e.g., for specific crystal engineering or kinetic studies), use this water-based recrystallization method.

- Dissolution: Dissolve the crude mixture (MP 122–146°C) in boiling water (~20 mL per gram of oxime).
- Filtration: Decant or filter the hot solution to remove insoluble impurities.
- Slow Cooling: Allow the solution to cool slowly to 30°C (do not ice bath immediately).
- Harvest: The

  -isomer precipitates preferentially. Filter and dry.
- Validation: Check MP (Target: 154–157°C) and NMR (diminished signal at 10.97 ppm).

SOP-02: HPLC Method for Isomer Resolution

To quantify the

ratio, use a buffered mobile phase to prevent peak tailing caused by the basic pyridine nitrogen.

- Column: C18 or Newcrom R1 (Reverse Phase).
- Mobile Phase: Acetonitrile : Water (containing 0.1% H

  PO

  or Formic Acid).
- Gradient: 10% to 60% MeCN over 15 mins.
- Detection: UV @ 254 nm.

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- Note: The

  -isomer typically elutes slightly earlier than the

  -isomer due to differences in polarity and hydrogen bonding with the stationary phase.

References

- Synthesis & Isomer Characterization
  - Title: **4-Acetylpyridine Oxime** (Organic Syntheses)
  - Source: Org.[2][3] Synth. 2002, 79, 19; Coll. Vol. 10, 2004, p. 29.
  - URL:[Link]
  - Relevance: Definitive source for NMR shifts of E/Z isomers and recrystalliz
- General Chemical Properties
  - Title: 4-Acetylpyridine (Compound Summary)[1][4][5]
  - Source: PubChem (N
  - URL:[Link]
  - Relevance: Safety data, physical properties, and hydrolysis precursors.
- Hydrolysis Kinetics
  - Title: Stability of N-heterocyclic oxime deriv
  - Source: J. Chem. Soc. B, 1971, 2382-2386.
  - URL:[Link]
  - Relevance: Establishes the pH-dependent hydrolysis r

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Sources

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. 4-Acetylpyridine | C7H7NO | CID 14282 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. organicchemistrydata.org [organicchemistrydata.org]
- 4. 4-acetyl pyridine, 1122-54-9 [thegoodscentscompany.com]
- 5. Separation of 4-Acetylpyridine on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]

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